

# An In-Depth Technical Guide to 1-Phenyloctadecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Phenyloctadecane

Cat. No.: B1293679

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This guide provides a detailed overview of the physicochemical properties and analytical methodologies related to **1-Phenyloctadecane**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

**1-Phenyloctadecane**, also known as stearylbenzene or octadecylbenzene, is a long-chain aromatic hydrocarbon. Its fundamental molecular properties are summarized below.

| Property          | Value  | Source    |
|-------------------|--|-----------|
| Molecular Formula | C <sub>24</sub> H <sub>42</sub>  | [1]       |
| Linear Formula    | C <sub>6</sub> H <sub>5</sub> (CH <sub>2</sub> ) <sub>17</sub> CH <sub>3</sub> | [2]       |
| Molecular Weight  | 330.59 g/mol   | [1][2][3] |
| CAS Number        | 4445-07-2  | [1][2]    |

## Experimental Protocols

Analysis of Mineral Oil Saturated Hydrocarbons (MOSH) in Food Simulants via HPLC-GC-FID

A key application of **1-Phenyloctadecane** is as an internal standard in the analysis of mineral oil saturated hydrocarbons (MOSH) in food and packaging materials. The following protocol outlines a method for its use.

Objective: To quantify the concentration of MOSH in a food simulant (e.g., ethanol 95%) using **1-Phenyloctadecane** as an internal standard.

Methodology: High-Performance Liquid Chromatography coupled with Gas Chromatography and Flame Ionization Detection (HPLC-GC-FID).

Reagents and Materials:

- **1-Phenyloctadecane** (internal standard)
- MOSH standard mix
- n-hexane (for dilutions)
- Food simulant sample
- HPLC-GC-FID system

Procedure:

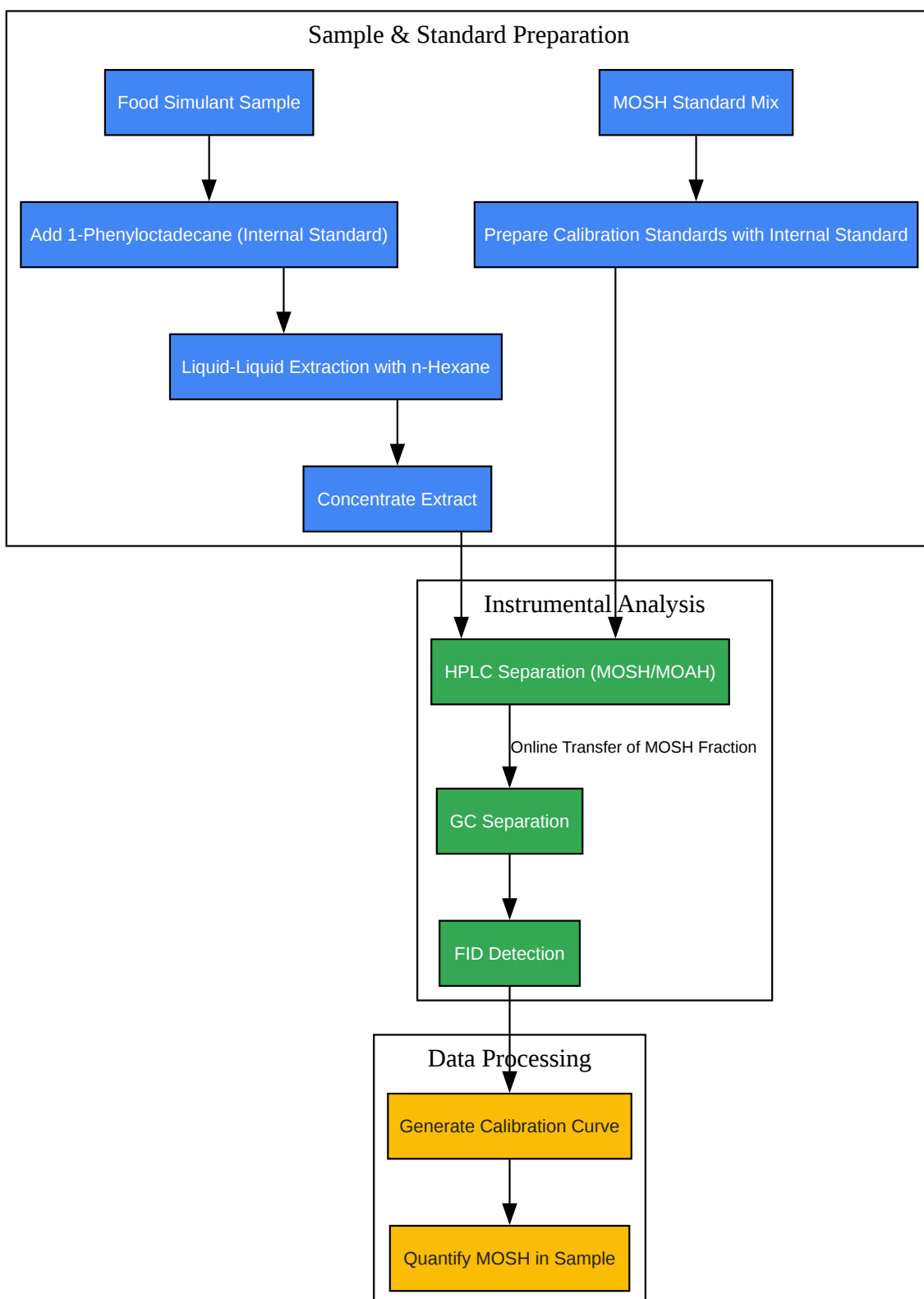
- Standard Preparation:
  - Prepare a stock solution of **1-Phenyloctadecane** in n-hexane.
  - Prepare a series of calibration standards containing known concentrations of a MOSH mix and a fixed concentration of the **1-Phenyloctadecane** internal standard.
- Sample Preparation:
  - Take a known volume of the food simulant sample.
  - Add a known amount of the **1-Phenyloctadecane** internal standard stock solution.
  - Extract the hydrocarbons using liquid-liquid extraction with n-hexane.
  - Concentrate the organic phase to a final known volume.
- Chromatographic Analysis:

- Inject the prepared standards and samples into the HPLC-GC-FID system.
- The HPLC separates the aromatic (MOAH) and saturated (MOSH) hydrocarbon fractions.
- The MOSH fraction is transferred online to the GC for separation of the individual saturated hydrocarbons.
- The FID detector quantifies the amount of each hydrocarbon.
- Quantification:
  - A calibration curve is generated by plotting the ratio of the peak area of the MOSH mix to the peak area of the **1-Phenyloctadecane** internal standard against the concentration of the MOSH mix.
  - The concentration of MOSH in the sample is determined using this calibration curve.

## Diagrams

### Analytical Workflow for MOSH Quantification

The following diagram illustrates the analytical workflow for the quantification of Mineral Oil Saturated Hydrocarbons (MOSH) using **1-Phenyloctadecane** as an internal standard.



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Caption: Workflow for MOSH analysis using an internal standard.

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## References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Phenyloctadecane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293679#1-phenyloctadecane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1293679#1-phenyloctadecane-molecular-weight-and-formula)

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